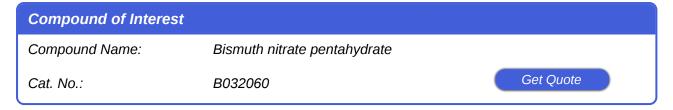


Bismuth Nitrate Pentahydrate: A Comprehensive Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical information on the safe handling, storage, and emergency procedures for **bismuth nitrate pentahydrate** (Bi(NO₃)₃·5H₂O). Adherence to these protocols is essential to ensure a safe laboratory environment and to mitigate risks associated with the chemical's oxidizing and irritant properties.

Hazard Identification and Classification

Bismuth nitrate pentahydrate is classified as a hazardous substance. It is a strong oxidizing agent and can cause skin and serious eye irritation.[1][2] Inhalation may also lead to respiratory tract irritation.[1][2][3]

GHS Hazard Statements:

- H272: May intensify fire; oxidizer.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2][3]

Physical and Chemical Properties



A summary of the key physical and chemical properties of **bismuth nitrate pentahydrate** is provided in the table below.

Property	Value	
Molecular Formula	Bi(NO ₃) ₃ ·5H ₂ O	
Molar Mass	485.07 g/mol	
Appearance	Colorless, white, or yellow crystals	
Melting Point	30 - 80 °C (decomposes)	
Specific Gravity	2.83	
Solubility	Soluble in dilute nitric acid, acetic acid, glycerol, and acetone. Insoluble in alcohol and ethyl acetate.	

Toxicological Data

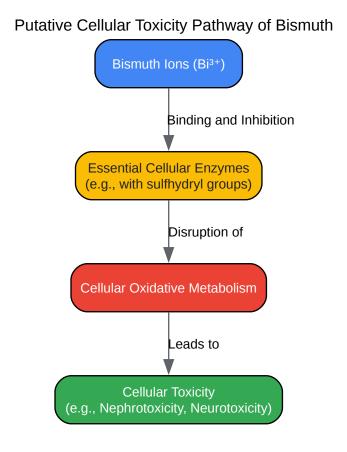
The acute toxicity of **bismuth nitrate pentahydrate** has been determined through animal studies. The following table summarizes the available LD50 (median lethal dose) data.

Route of Administration	Species	LD50 Value
Oral	Rat	4042 mg/kg
Oral	Mouse	>357 mg/kg

While the exact molecular mechanisms of bismuth toxicity are not fully understood, it is suggested that bismuth may exert its toxic effects by binding to essential enzymes and interfering with oxidative metabolism in cells.[4] Chronic exposure to bismuth compounds has been associated with neurotoxicity and nephrotoxicity.[4]

Below is a diagram illustrating a putative pathway for bismuth-induced cellular toxicity.





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Caption: Putative mechanism of bismuth-induced cellular toxicity.

Experimental Protocols Determination of Acute Oral Toxicity (LD50)

The LD50 values cited in this guide are typically determined using a methodology outlined in standardized guidelines, such as the now-repealed OECD Test Guideline 401.[5][6] Although this specific guideline has been replaced by alternative methods that reduce animal usage, its methodology provides a fundamental understanding of how acute oral toxicity is assessed.

Principle of the Test:



The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[5] Observations of effects and mortalities are made.[5] Animals that die during the test are necropsied, and at the conclusion of the test, surviving animals are euthanized and necropsied.[5]

Methodology:

- Test Animals: Healthy, young adult laboratory rats are typically used.[5]
- Housing and Feeding: Animals are housed in standard conditions with access to food and water, though they are fasted before administration of the test substance.
- Dose Administration: The test substance is administered in a single dose by gavage.[5] The
 volume administered is generally kept constant across dose levels by adjusting the
 concentration of the substance in the vehicle.[5]
- Observation Period: Animals are observed for a period of at least 14 days.
- Clinical Observations: Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.[5] The time of death is recorded.[5]
- Pathology: All animals (those that die during the test and survivors at the end) undergo a gross necropsy.[5]
- Data Analysis: The LD50 is calculated using a statistical method.

Handling and Personal Protective Equipment (PPE)

Safe handling of **bismuth nitrate pentahydrate** is paramount. The following procedures and PPE are mandatory to minimize exposure and prevent accidents.

Engineering Controls:

Work in a well-ventilated area, preferably in a chemical fume hood.[8]

Personal Protective Equipment (PPE):

Foundational & Exploratory

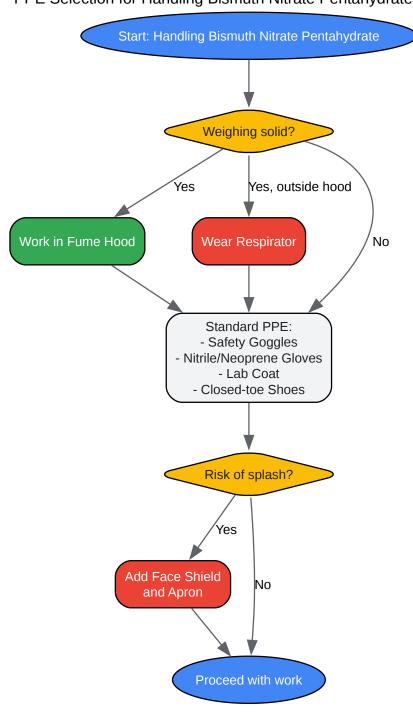




- Eye Protection: Chemical splash goggles or a face shield must be worn.[9][10]
- Hand Protection: Chemical-resistant gloves such as nitrile or neoprene are required.[9][10]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory.[10] For larger quantities or where there is a significant risk of splashing, a chemical-resistant apron or suit should be considered.[9]
- Respiratory Protection: In situations where dust may be generated and ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[9][11]

The following flowchart provides a decision-making process for selecting the appropriate PPE.





PPE Selection for Handling Bismuth Nitrate Pentahydrate

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Caption: Decision workflow for selecting appropriate PPE.



Storage Requirements

Proper storage is crucial to maintain the stability of **bismuth nitrate pentahydrate** and to prevent hazardous situations.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11]
- Keep away from combustible materials, organic materials, reducing agents, strong acids, and finely powdered metals.[5]
- Do not store near heat, sparks, or open flames.[12]
- Avoid storage on wooden floors.[5]
- Protect from moisture as the material is hygroscopic.[5]

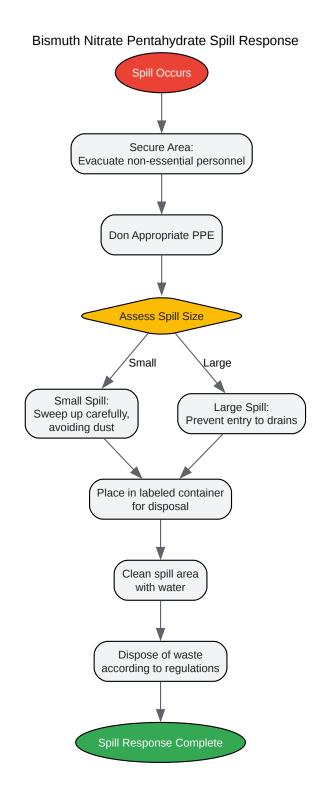
Accidental Release and First Aid Measures Spill Response:

In the event of a spill, follow these procedures carefully.

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE as outlined in Section 5.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.[11][13]
- For large spills, prevent the material from entering drains or waterways.[12] Keep combustible materials away from the spilled substance.[5]
- · Clean the spill area thoroughly with water.

The following diagram outlines the workflow for responding to a spill.





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Caption: Workflow for responding to a spill of bismuth nitrate pentahydrate.



First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12] Seek immediate medical attention.[12]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[14] If irritation persists, seek medical attention.
- Inhalation: Move the affected person to fresh air.[14] If breathing is difficult, provide oxygen.
 Seek medical attention.[14]
- Ingestion: Do NOT induce vomiting.[14] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[1] Seek immediate medical attention.[14]

Fire-Fighting Measures

- Bismuth nitrate pentahydrate is not combustible but is a strong oxidizer and may intensify a fire.[1]
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or foam.
 [1] For large fires, flooding with water may be necessary.
- Special Hazards: Contact with combustible materials may cause fire.[1] Thermal decomposition can release toxic nitrogen oxides.[1]
- Firefighter Protection: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[11]

Stability and Reactivity

- Chemical Stability: Stable under normal storage and handling conditions.
- Incompatible Materials: Strong acids, reducing agents, finely powdered metals, and combustible materials.[5]
- Hazardous Decomposition Products: Nitrogen oxides and bismuth oxide.
- Hazardous Polymerization: Will not occur.[5]



Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local regulations. [11] Do not allow this chemical to enter the environment.

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) for the product you are using and consult with your institution's environmental health and safety department for any additional guidance.

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